

Application Notes and Protocols: Benzofuran-2-ylmethanethiol as a Versatile Synthetic Building Block

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Compound of Interest

Compound Name: **Benzofuran-2-ylmethanethiol**

Cat. No.: **B15208174**

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These application notes provide a comprehensive overview of the synthetic utility of **benzofuran-2-ylmethanethiol**, a versatile building block for the synthesis of novel heterocyclic compounds with potential biological activity. The protocols detailed below offer starting points for the exploration of its reactivity in key chemical transformations.

Introduction

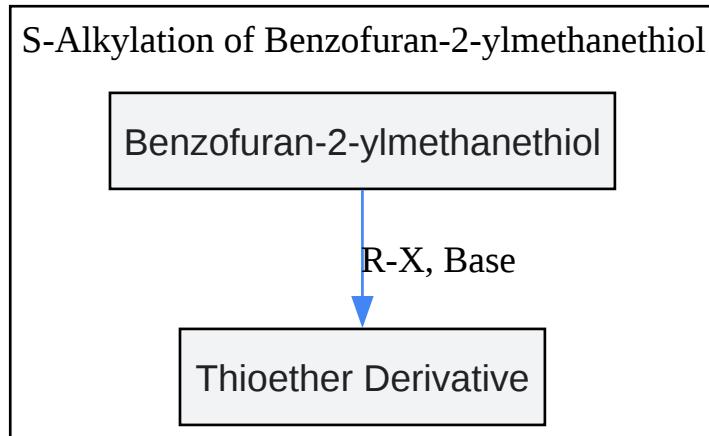
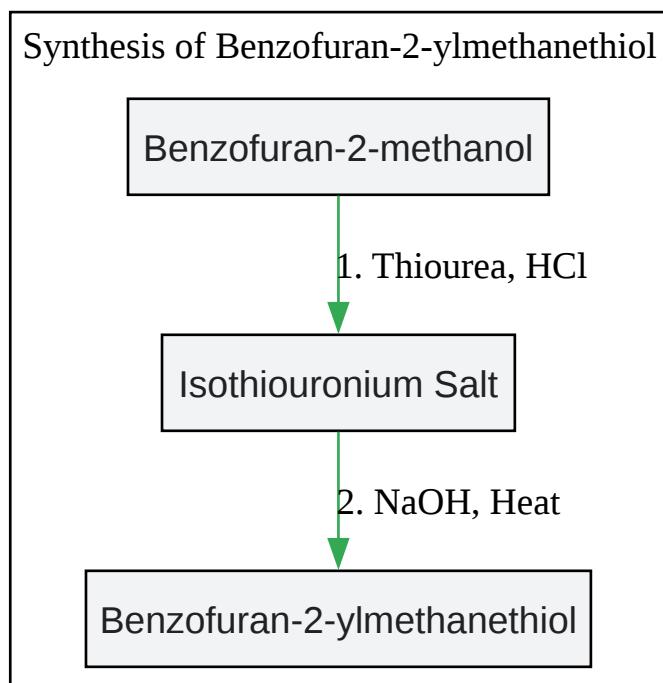
Benzofuran derivatives are a prominent class of heterocyclic compounds that are widely distributed in nature and exhibit a broad spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties. The incorporation of a thiol group at the 2-methyl position of the benzofuran scaffold, yielding **benzofuran-2-ylmethanethiol**, provides a reactive handle for a variety of chemical modifications. This allows for the construction of diverse molecular architectures and the exploration of new chemical space in drug discovery programs.

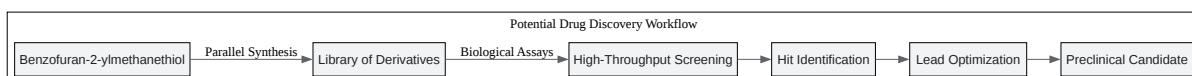
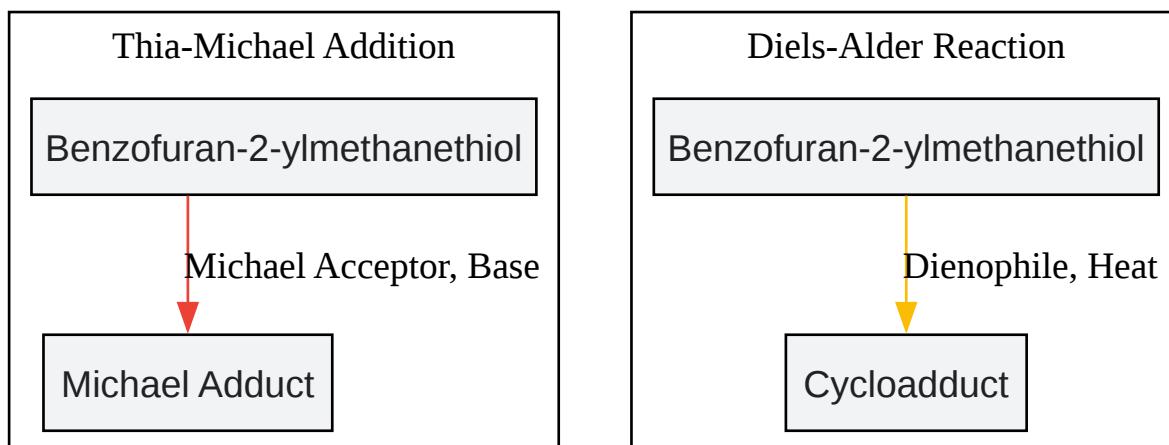
The nucleophilic nature of the thiol group in **benzofuran-2-ylmethanethiol** makes it an excellent partner in S-alkylation, Michael additions, and cycloaddition reactions. These reactions enable the facile introduction of various substituents and the formation of more complex heterocyclic systems, paving the way for the development of novel therapeutic agents.

Synthesis of Benzofuran-2-ylmethanethiol

While a direct synthetic protocol for **benzofuran-2-ylmethanethiol** is not readily available in the literature, a plausible route can be adapted from the known synthesis of its furan analog, furan-2-ylmethanethiol. The proposed synthesis involves a two-step one-pot procedure starting from the commercially available benzofuran-2-methanol.

Proposed Synthetic Scheme:





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